

Technical Sourcing & Validation Guide: 4-(3-Hydrazinylpropyl)pyridine

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Compound of Interest

Compound Name: 4-(3-Hydrazinylpropyl)pyridine

CAS No.: 6978-98-9

Cat. No.: B1659970

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CAS: 6978-98-9 | Formula: C

H

N

| MW: 151.21 g/mol [1]

Strategic Overview

In drug discovery, **4-(3-hydrazinylpropyl)pyridine** serves as a critical "linker-effector" intermediate.[1] Its structure combines a polar pyridine headgroup (often used for π -stacking or hydrogen bonding in kinase/GPCR active sites) with a reactive hydrazine tail.[1] This hydrazine moiety is the primary handle for cyclization reactions, specifically in the synthesis of pyrazolones, pyridazines, and triazoles—scaffolds frequently found in metabotropic glutamate receptor (mGluR) agonists and cannabinoid receptor ligands.

Sourcing Challenge: Unlike common reagents, this intermediate is often unstable (oxidation-prone) and exhibits genotoxic potential. Consequently, commercial supply is typically "Make-to-

Order" (MTO) rather than "In-Stock."^[1] This guide outlines the protocols to validate suppliers, manage stability, and ensure chemical integrity.

Chemical Specifications & Critical Properties

Design your procurement specifications based on these parameters to avoid downstream failure in library synthesis or GMP scale-up.

Parameter	Specification	Technical Rationale
CAS Number	6978-98-9	Unique identifier to distinguish from phenylpropyl analogs. ^[1]
Purity (HPLC)	> 95.0% (Area %)	Hydrazines degrade; <95% suggests significant oxidation (azo/azoxy impurities).
Appearance	Colorless/Pale Yellow Oil or Low-Melting Solid	Darkening indicates oxidation. ^[1]
Salt Form	Free Base vs. HCl/2HCl	Recommendation: Source as Dihydrochloride salt for enhanced stability and reduced vapor toxicity.
Solubility	DMSO, Methanol, Water	Pyridine nitrogen makes it pH-dependent; hydrazine is basic.

Supply Chain Intelligence

Due to the niche nature of this intermediate, "In-Stock" availability is rare. Procurement teams must distinguish between aggregators and manufacturers.

Verified Commercial Sources

Based on current chemical registry data, the following entities are primary nodes in the supply chain:

- Beta Pharma, Inc. (USA): Identified as a direct supplier with catalog capability.

- Custom Synthesis Houses (WuXi AppTec, Enamine, Combi-Blocks): While not always listed in public catalogs, these CROs routinely synthesize alkyl hydrazines on demand using standard building blocks.

Sourcing Strategy: The "Freshness" Protocol

Do not buy from stock holding > 6 months. Alkyl hydrazines degrade even under inert atmosphere.

- Directive: Request a fresh re-analysis (CoA < 30 days old) before shipment.
- Directive: If sourcing >100g, contract a custom synthesis batch to ensure the material is isolated immediately prior to shipping.

Synthesis & Impurity Profiling (Expertise & Logic)

To validate a supplier's CoA, you must understand how the molecule is made. The dominant industrial route involves nucleophilic substitution, which dictates the impurity profile.

The Standard Industrial Route

The synthesis typically proceeds via the reaction of 4-(3-chloropropyl)pyridine with excess hydrazine hydrate.^[1]

Mechanism:

displacement of the chloride by hydrazine. Critical Process Parameter: A large excess of hydrazine (5-10 equivalents) is required to prevent the product from reacting with another molecule of starting material, which would form the bis-alkylated impurity.^[1]

Impurity Markers (Red Flags in QC)

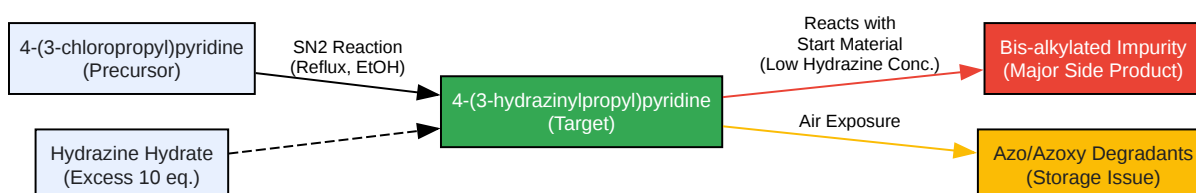
When reviewing analytical data, look for these specific by-products:

- Bis-impurity: N,N-bis(3-(pyridin-4-yl)propyl)hydrazine.^[1] (Result of low hydrazine stoichiometry).
- Oxidation products: Azo derivatives (colored yellow/orange).

- Residual Hydrazine: Highly toxic; must be quantified if used in late-stage GMP.

Visualization: Synthesis & Impurity Logic

The following diagram illustrates the synthesis pathway and where critical impurities arise.



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Figure 1: Synthetic pathway highlighting the origin of the critical bis-alkylated impurity (red) and oxidation degradants (yellow).[1]

Handling & Safety Protocol (Trustworthiness)

Hydrazines are genotoxic structural alerts. Treat this intermediate as a potential mutagen.

Storage & Stability System[3]

- Atmosphere: Argon or Nitrogen blanket is mandatory.
- Temperature: -20°C (Freezer).
- Container: Amber glass (light sensitive) with Teflon-lined caps.[1]
- Shelf-Life: Re-test purity every 3 months.

Emergency Response[4]

- Inhalation: Use a NIOSH-approved full-face respirator with amine cartridges.[1]
- Spill: Neutralize with dilute hypochlorite (Bleach) solution to oxidize the hydrazine to nitrogen gas before disposal. Warning: This reaction is exothermic.

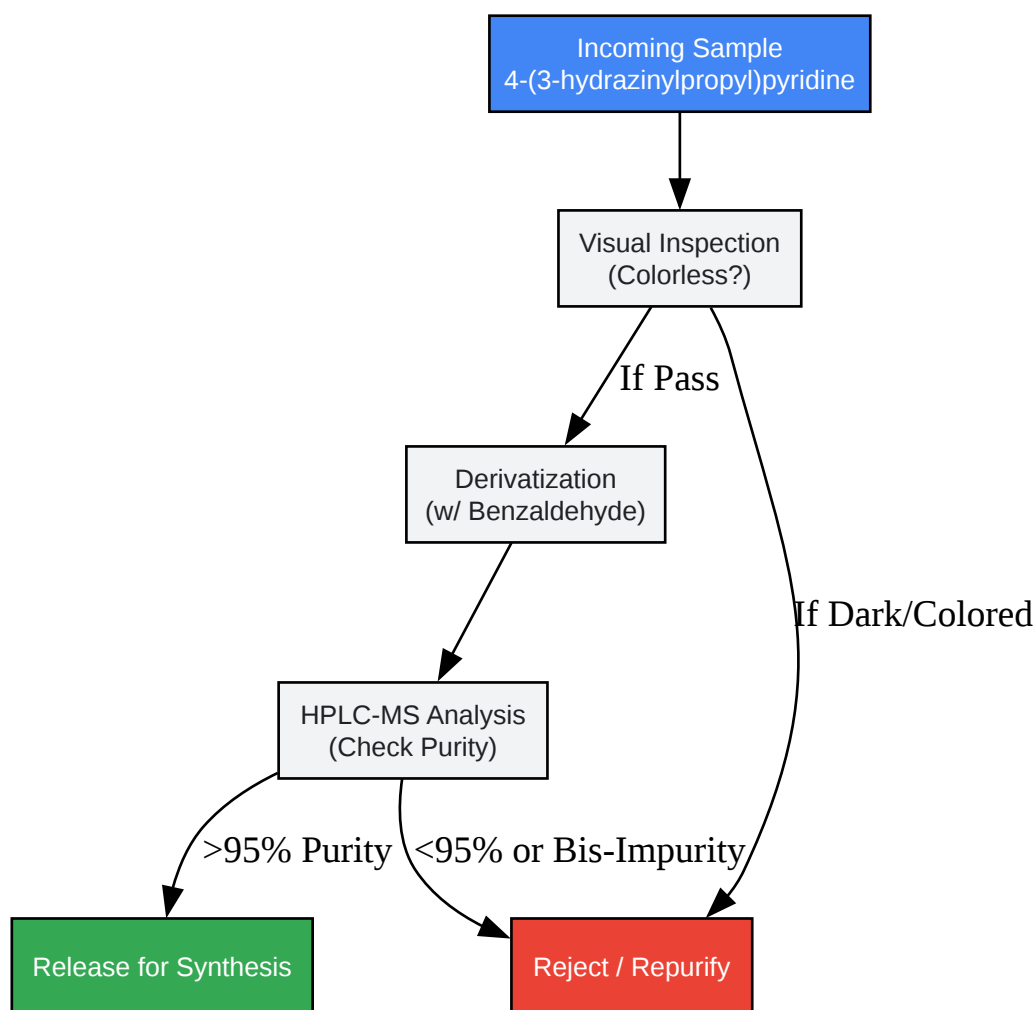
Quality Control (QC) Workflow

Standard HPLC methods often fail for hydrazines due to poor UV absorption and peak tailing.

Use this self-validating workflow:

- Derivatization (Recommended): React a small aliquot with acetone or benzaldehyde to form the corresponding hydrazone.
 - Why? Hydrazones have distinct UV chromophores and sharp HPLC peaks, allowing accurate quantification of the hydrazine content vs. impurities.
- NMR Verification: Check the propyl chain integration (multiplets at ~1.8, 2.6, 2.8 ppm) and the diagnostic pyridine protons.
- Titration: Perchloric acid titration (non-aqueous) can determine the exact salt stoichiometry (Mono- vs. Di-HCl).[\[1\]](#)

QC Decision Tree



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Figure 2: Quality Control decision tree emphasizing derivatization for accurate purity assessment.

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